

Lead(II) Hydroxide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Lead(II) hydroxide

Cat. No.: B072479

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CAS Number: 19783-14-3[1][2][3][4][5][6][7]

Synonyms: Plumbous hydroxide, Lead dihydroxide[4]

This technical guide provides an in-depth overview of **lead(II) hydroxide** ($\text{Pb}(\text{OH})_2$), including its chemical and physical properties, safety information, experimental protocols for its synthesis, and an examination of the molecular signaling pathways affected by its toxicity. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Safety and Hazard Information

Lead(II) hydroxide is a hazardous substance that requires careful handling. Below is a summary of its classification and associated hazards.

GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Inhalation	4
Carcinogenicity	1A
Reproductive Toxicity	1A
Specific Target Organ Toxicity (Repeated Exposure)	2
Hazardous to the Aquatic Environment, Long-Term	1

Data sourced from multiple safety data sheets.[\[7\]](#)[\[8\]](#)

Hazard Statements

Code	Statement
H302	Harmful if swallowed.
H332	Harmful if inhaled.
H350	May cause cancer.
H360	May damage fertility or the unborn child.
H373	May cause damage to organs through prolonged or repeated exposure.
H410	Very toxic to aquatic life with long lasting effects.

Data sourced from multiple safety data sheets.[\[7\]](#)[\[8\]](#)

Physicochemical Properties

A summary of the key physical and chemical properties of **lead(II) hydroxide** is presented below.

Property	Value
Molecular Formula	$\text{Pb}(\text{OH})_2$
Molecular Weight	241.21 g/mol [9]
Appearance	White amorphous powder[9][10]
Density	7.41 g/cm ³ [9][10]
Solubility in Water	0.0155 g/100 mL (at 20 °C)[1]
Decomposition Temperature	145 °C[10]

Occupational Exposure Limits

Occupational exposure limits for lead and its inorganic compounds have been established by various regulatory bodies to protect workers.

Organization	Exposure Limit	Notes
OSHA (PEL)	50 µg/m ³	8-hour time-weighted average[11]
NIOSH (REL)	50 µg/m ³	10-hour time-weighted average[7]
ACGIH (TLV)	50 µg/m ³	8-hour time-weighted average[7]

Experimental Protocols

Synthesis of Lead(II) Hydroxide via Chemical Co-Precipitation

This protocol describes a common and straightforward method for synthesizing **lead(II) hydroxide** nanoparticles.

Materials:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$)
- Sodium hydroxide (NaOH)
- Deionized water
- Beakers
- Magnetic stirrer
- Centrifuge
- Drying oven

Procedure:

- Prepare an aqueous solution of lead(II) nitrate.
- Separately, prepare an aqueous solution of sodium hydroxide. The stoichiometric ratio of lead(II) nitrate to sodium hydroxide should be 1:2.
- Under constant stirring, slowly add the sodium hydroxide solution to the lead(II) nitrate solution.
- A white precipitate of **lead(II) hydroxide** will form immediately. The reaction is as follows:
$$\text{Pb}(\text{NO}_3)_2(\text{aq}) + 2\text{NaOH}(\text{aq}) \rightarrow \text{Pb}(\text{OH})_2(\text{s}) + 2\text{NaNO}_3(\text{aq})$$
- Continue stirring for a set period to ensure the reaction is complete.
- Separate the precipitate from the solution by centrifugation.
- Wash the precipitate with deionized water multiple times to remove any unreacted reagents and byproducts.
- Dry the purified **lead(II) hydroxide** precipitate in an oven at a low temperature to avoid decomposition.

Characterization: The resulting **lead(II) hydroxide** nanoparticles can be characterized using various techniques, including X-ray diffraction (XRD) to determine the crystal structure and particle size, scanning electron microscopy (SEM) to observe the surface morphology, and Fourier-transform infrared spectroscopy (FTIR) to identify functional groups.

Toxicological Testing

Detailed protocols for toxicological testing of chemical substances are provided by regulatory agencies such as the U.S. Environmental Protection Agency (EPA). The EPA's Health Effects Test Guidelines (Series 870) offer comprehensive procedures for assessing various toxicological endpoints, including acute, subchronic, and chronic toxicity, as well as mutagenicity and neurotoxicity. When evaluating the environmental impact, the Toxicity Characteristic Leaching Procedure (TCLP) is a standard method used to determine the mobility of analytes in waste.

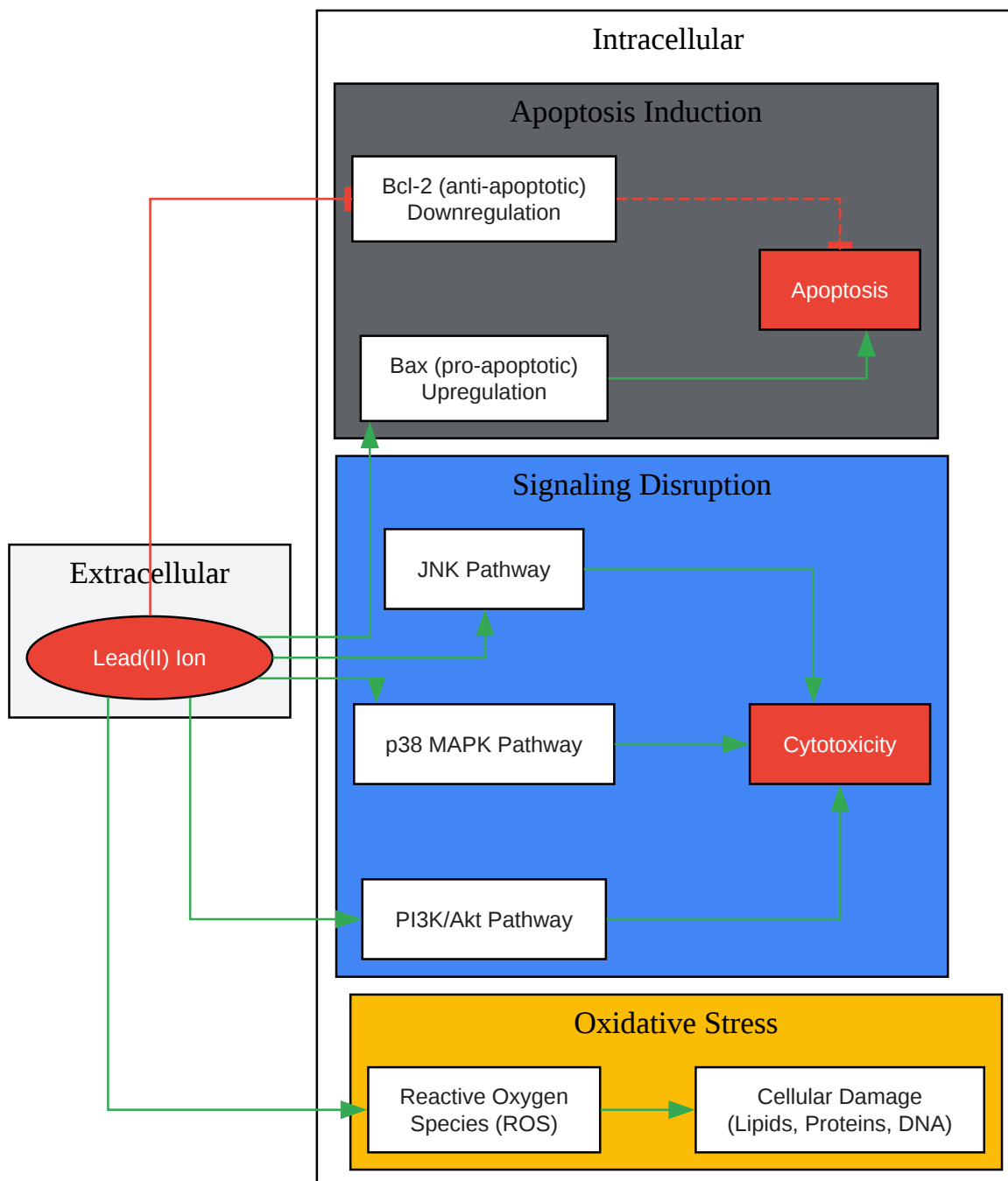
Molecular Signaling Pathways in Lead Toxicity

Lead exerts its toxic effects through various molecular mechanisms, primarily by mimicking essential divalent cations like calcium (Ca^{2+}) and zinc (Zn^{2+}), leading to the disruption of numerous cellular processes.

One of the primary mechanisms of lead toxicity is the induction of oxidative stress. This occurs through the generation of reactive oxygen species (ROS), which can damage cellular components such as lipids, proteins, and DNA.

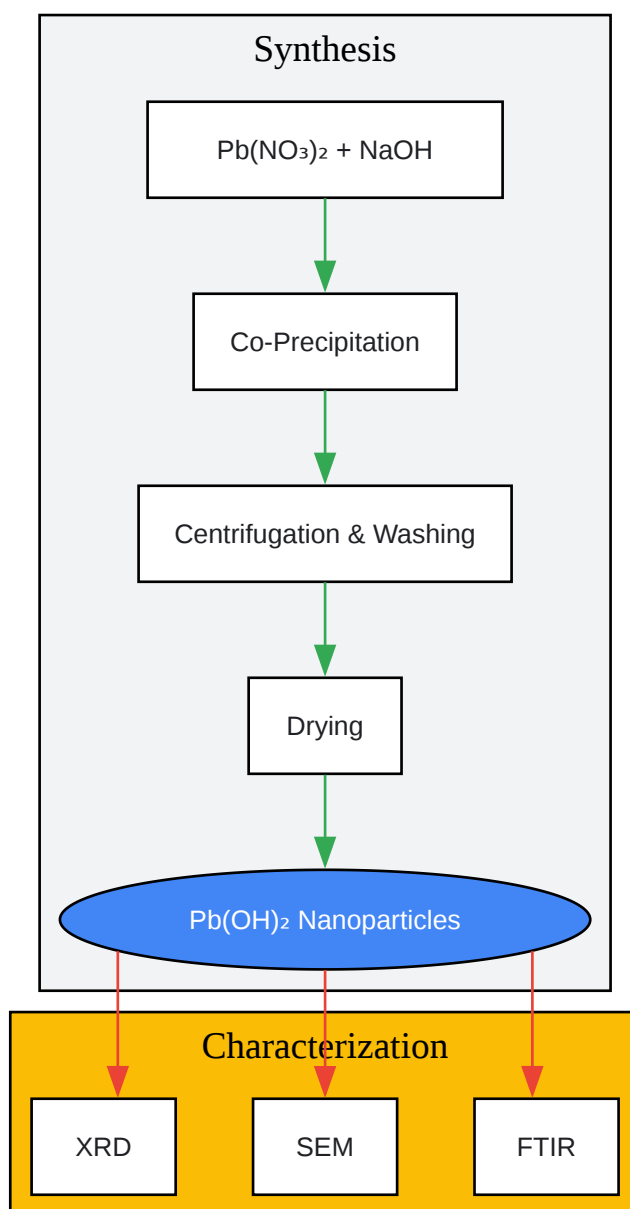
Lead also interferes with intracellular signaling pathways. It can activate several protein kinases, including c-Jun N-terminal kinase (JNK), phosphoinositide 3-kinase (PI3K)/Akt, and p38 mitogen-activated protein kinase (MAPK). These kinases are involved in the regulation of various cellular processes, including cell proliferation, differentiation, and apoptosis. The dysregulation of these pathways can lead to cytotoxic effects.

Furthermore, lead can induce apoptosis, or programmed cell death. It has been shown to affect the expression of proteins in the Bcl-2 family, which are key regulators of apoptosis. Specifically, lead can upregulate the pro-apoptotic protein Bax and downregulate the anti-apoptotic protein Bcl-2, thereby shifting the balance towards cell death.



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Caption: Molecular mechanisms of **lead(II) hydroxide** toxicity.



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Caption: Experimental workflow for **lead(II) hydroxide** synthesis.

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